

Toxicological Profile of Disperse Violet 8: An In-Depth Technical Guide

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Compound of Interest

Compound Name: Disperse violet 8

CAS No.: 82347-07-7

Cat. No.: B15555341

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Disclaimer: Limited direct toxicological data is available for **Disperse Violet 8** (CAS No. 6408-72-6), also known as C.I. Disperse Violet 26. This guide summarizes the available information and incorporates a read-across approach utilizing data from the structurally similar anthraquinone dye, Disperse Violet 1 (1,4-diaminoanthraquinone), to provide a comprehensive overview for researchers, scientists, and drug development professionals. The use of read-across data is explicitly noted throughout this document.

Introduction

Disperse Violet 8 is a synthetic anthraquinone dye. Anthraquinone dyes are a class of colorants characterized by the 9,10-anthracenedione core structure. While specific toxicological data for **Disperse Violet 8** is sparse, the general toxicological profile of anthraquinone dyes points towards potential concerns regarding skin sensitization and genotoxicity. This guide aims to consolidate the available data and provide a framework for understanding the potential toxicological properties of **Disperse Violet 8**.

Quantitative Toxicological Data

The following tables summarize the available quantitative toxicological data. It is critical to note that the majority of this data is for the surrogate compound, Disperse Violet 1.

Table 1: Acute Toxicity Data (Read-across from Disperse Violet 1)

Endpoint	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	> 5,000 mg/kg bw	[1]

Note: The acute oral toxicity of a hair color preparation containing Disperse Violet 1 was tested, and no mortality was observed at the limit dose.[1]

Table 2: Skin and Eye Irritation Data (Read-across from Disperse Violet 1)

Endpoint	Species	Concentration	Result	Reference
Skin Irritation	Rabbit	Not specified	Non-irritating (Primary Irritation Score: 0.2-0.8)	[1]
Eye Irritation	Rabbit	5% suspension	Practically non-irritating	[1]
Eye Irritation	Rabbit	500 mg (neat)	Moderate irritant	[1][2]

Table 3: Genotoxicity Data (Read-across from Disperse Violet 1)

Assay	Test System	Concentration	Metabolic Activation	Result	Reference
Ames Test	S. typhimurium TA1537	100-2000 μ g/plate	Without	Mutagenic	[1]
Ames Test	S. typhimurium TA98, TA1538	100-2000 μ g/plate	With	Mutagenic	[1]
Ames Test	S. typhimurium TA1535, TA1537, TA1538, TA100, TA98	10, 20, 40 μ g/plate	Not stated	Not Mutagenic	[1]
Gene Mutation	Saccharomyces cerevisiae	20-100 μ g/plate	Not stated	Not Mutagenic	[1]

Experimental Protocols

Detailed methodologies for key toxicological studies conducted on Disperse Violet 1 are provided below as a reference for potential testing strategies for **Disperse Violet 8**.

Acute Oral Toxicity (Read-across from Disperse Violet 1)

- Guideline: Based on principles similar to OECD Guideline 401.
- Test Substance: A hair color preparation containing Disperse Violet 1.
- Species: Rat (specific strain not detailed in the reference).
- Administration: A single oral dose of 5.0 g/kg body weight was administered.
- Observation Period: Animals were observed for 14 days for signs of toxicity and mortality.[\[1\]](#)

- Endpoint: The study aimed to determine the LD₅₀ value.

Dermal Irritation (Read-across from Disperse Violet 1)

- Guideline: Draize procedure.
- Test Substance: A hair preparation containing Disperse Violet 1.
- Species: Albino rabbits (6 per group).
- Procedure: A 0.5 ml dose was applied to both intact and abraded skin.
- Observation: Erythema and edema were scored at 24 and 72 hours.
- Scoring: The primary irritation score was calculated on a scale of 0.0 to 8.0.[\[1\]](#)

Ocular Irritation (Read-across from Disperse Violet 1)

- Guideline: Draize procedure.
- Test Substance: A 5% suspension of Disperse Violet 1 in water and a 500 mg neat sample.
- Species: Rabbits.
- Procedure: The test substance was instilled into the conjunctival sac of the rabbits' eyes.
- Observation: Eyes were examined for signs of irritation, including redness, swelling, and discharge. For the neat substance, observations were made 24 hours post-instillation.[\[1\]](#)[\[2\]](#)

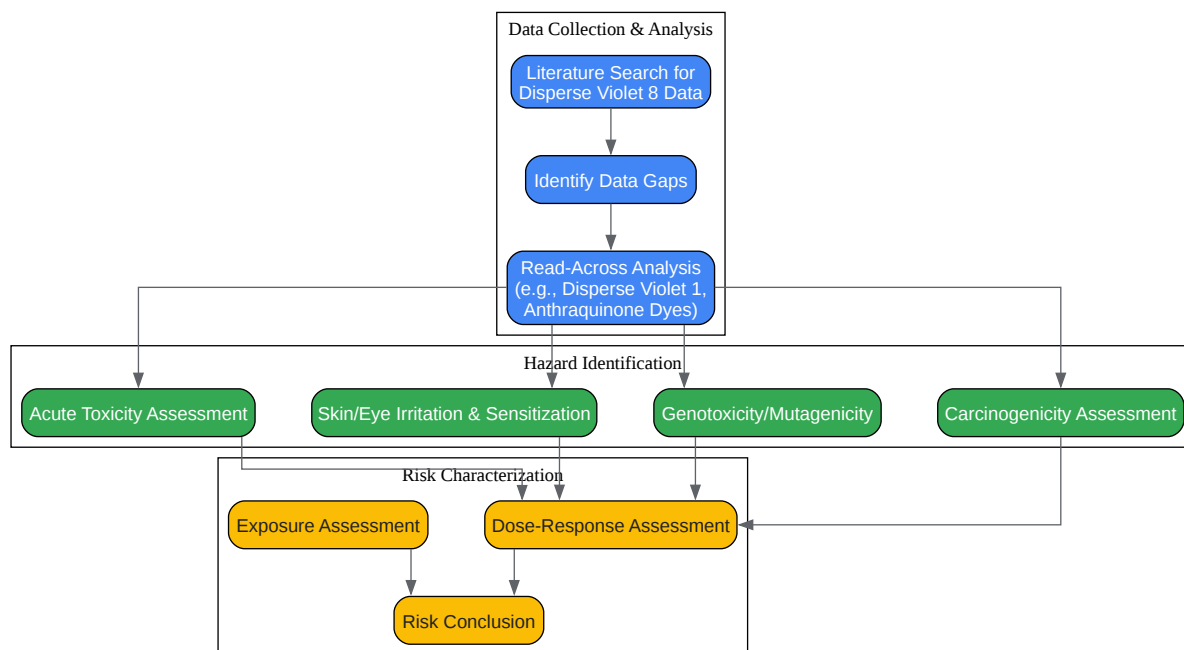
Bacterial Reverse Mutation Assay (Ames Test) (Read-across from Disperse Violet 1)

- Guideline: Based on the principles of the Ames test.
- Test System: Salmonella typhimurium strains TA1537, TA1538, TA100, TA98, and TA1978.
- Test Substance: Disperse Violet 1.
- Concentrations: Ranged from 10 to 2000 µg/plate .

- Metabolic Activation: The assay was conducted with and without a mammalian metabolic activation system (S9 mix).
- Endpoint: The number of revertant colonies was counted to assess the mutagenic potential.
[\[1\]](#)

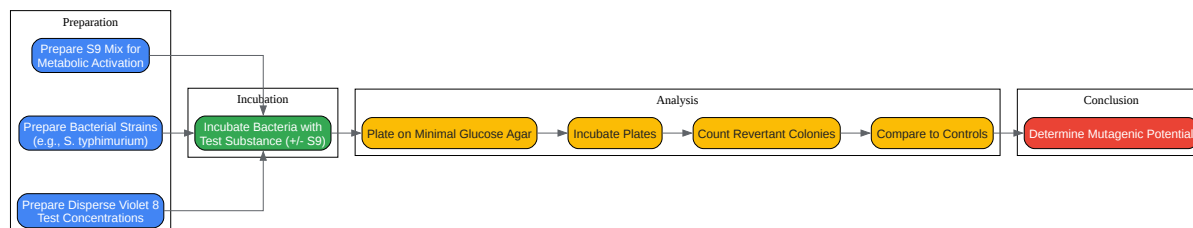
Signaling Pathways and Experimental Workflows

The following diagrams illustrate logical relationships and potential experimental workflows relevant to the toxicological assessment of **Disperse Violet 8**.



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Caption: Logical workflow for the toxicological risk assessment of **Disperse Violet 8**.



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Caption: Experimental workflow for a bacterial reverse mutation (Ames) test.

Conclusion

The available toxicological data for **Disperse Violet 8** is insufficient for a comprehensive safety assessment. Based on a read-across approach from the structurally similar anthraquinone dye, Disperse Violet 1, there are indications of potential mutagenicity, particularly after metabolic activation, and moderate eye irritation at high concentrations. It appears to have low acute oral toxicity and is not a significant skin irritant.

Given the data gaps, further toxicological testing on **Disperse Violet 8** is warranted to definitively characterize its hazard profile. This should include, at a minimum, a battery of in vitro genotoxicity tests, skin sensitization studies, and acute toxicity assessments via relevant routes of exposure. The experimental protocols provided in this guide for Disperse Violet 1 can serve as a valuable starting point for designing these future studies. Researchers and professionals in drug development should exercise caution when handling **Disperse Violet 8** and consider its potential for genotoxicity and irritation.

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References

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